

An In-depth Technical Guide to the Ring-Opening Polymerization of Lactones

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The ring-opening polymerization (ROP) of lactones is a powerful and versatile method for the synthesis of aliphatic polyesters, a class of polymers with significant importance in the biomedical and pharmaceutical fields due to their biocompatibility and biodegradability. This guide provides a comprehensive overview of the core principles of lactone ROP, detailing the primary catalytic systems, experimental considerations, and the resulting polymer characteristics.

Introduction to Ring-Opening Polymerization of Lactones

Ring-opening polymerization is a chain-growth polymerization wherein cyclic monomers, in this case, lactones, are opened to form linear polymer chains.[1] This method offers significant advantages over traditional step-growth polycondensation, including better control over molecular weight, lower polydispersity, and the ability to synthesize high molecular weight polymers.[2][3] The thermodynamic driving force for ROP is the relief of ring strain in the cyclic monomer, with the polymerizability of a lactone being highly dependent on its ring size.[4]

Polylactones such as polylactide (PLA), polyglycolide (PGA), and polycaprolactone (PCL) are widely utilized in drug delivery systems, medical implants, and tissue engineering scaffolds.[5] [6][7] The ability to precisely tailor the properties of these polymers through controlled polymerization is crucial for their application in these demanding fields.

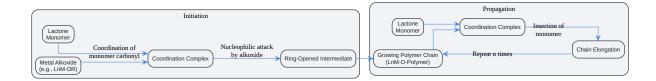


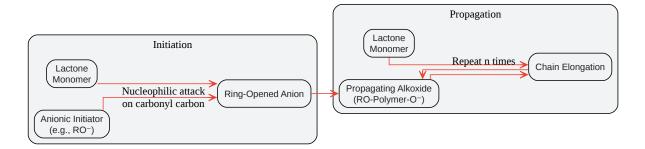
Mechanisms of Ring-Opening Polymerization

The ring-opening of lactones can be initiated through several distinct mechanistic pathways, each offering unique advantages and control over the polymerization process. The primary mechanisms include coordination-insertion, anionic, cationic, enzymatic, and organocatalytic ROP.

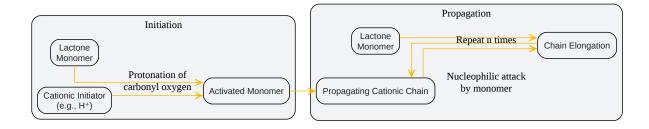
Coordination-Insertion Polymerization

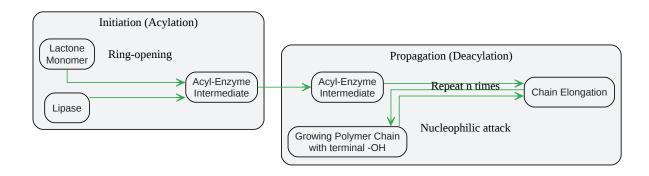
Coordination-insertion is one of the most widely used mechanisms for the controlled polymerization of lactones.[8] It typically involves a metal-alkoxide initiator, with tin(II) octoate [Sn(Oct)₂] being a common and industrially relevant catalyst.[9][10] The mechanism proceeds through the coordination of the lactone monomer to the metal center, followed by the insertion of the monomer into the metal-alkoxide bond.[8]



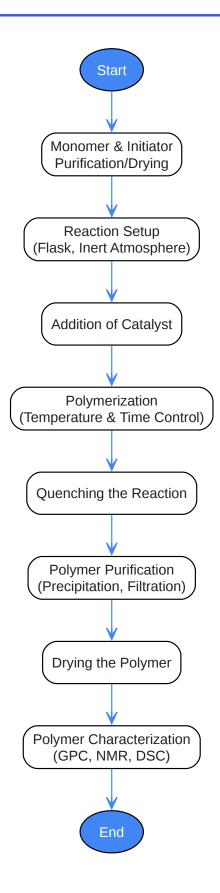












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